

lithospermic acid traditional Chinese medicine use

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Lithospermic Acid

CAS No.: 28831-65-4

Cat. No.: S533317

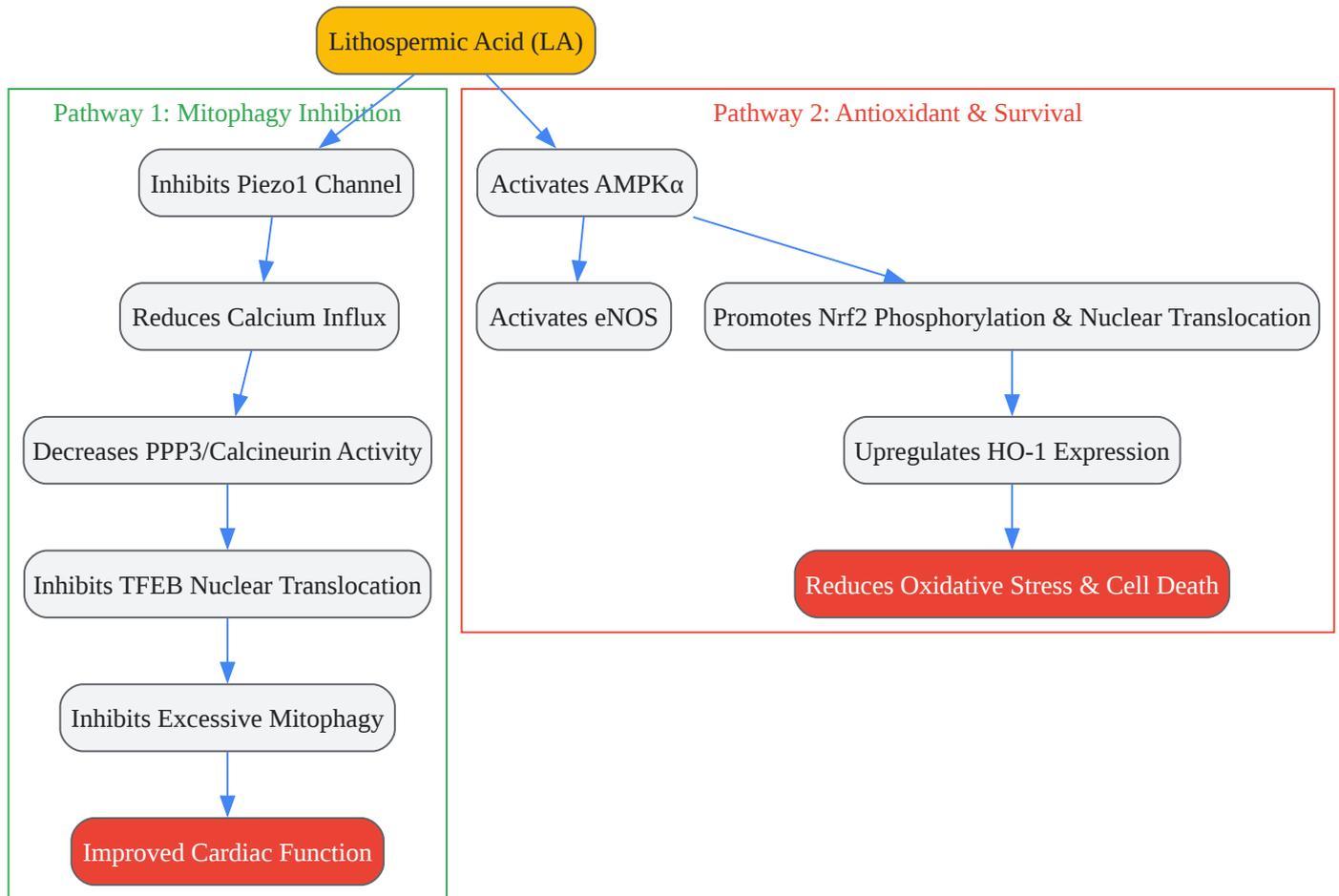
[Get Quote](#)

Pharmacological Activities of Lithospermic Acid

Therapeutic Area	Disease/Model Studied	Key Findings / Effects	Proposed Molecular Mechanisms
Cardiovascular Protection	Myocardial Ischemia/Reperfusion (I/R) Injury [1] [2] [3]	Reduces infarct size, improves cardiac function, decreases markers of injury (cTnT, CK-MB), attenuates oxidative stress and cardiomyocyte death.	Activates the AMPKα/Nrf2/HO-1 pathway [3]. Inhibits excessive mitophagy via the Piezo1-PPP3/calcineurin-TFEB pathway [1] [2].
Anti-inflammatory & Immunomodulation	Sepsis-Associated Acute Kidney Injury (SA-AKI) [4]	Increases survival, attenuates kidney injury and renal inflammation.	Suppresses M1 macrophage polarization via activating the AMPKα1/mTOR/NF-κB pathway [4].
	LPS-Induced Neuroinflammation	Inhibits production of NO, PGE2, and pro-inflammatory	Targets HSP90 , inhibiting the NF-κB signaling pathway [5] [6].

Therapeutic Area	Disease/Model Studied	Key Findings / Effects	Proposed Molecular Mechanisms
	(BV2 Microglial Cells) [5] [6]	cytokines (IL-6, IL-1 β , TNF- α); reduces microglial migration.	
Metabolic Disease	Obesity (In silico and in vitro study) [7]	Identified as a dual inhibitor of key enzymes in lipid metabolism.	Inhibits Pancreatic Lipase (PL) and Human Carbonic Anhydrase VA (hCA VA) [7].
Organ Protection	Liver Fibrosis [1]	Improves liver fibrosis.	Alleviates oxidative stress and inflammation (mechanism noted as <i>Piezo1-mediated</i> , per reference within [1]).

The following diagram illustrates the two primary signaling pathways through which **lithospermic acid** protects against myocardial ischemia/reperfusion injury, as revealed by recent studies:



[Click to download full resolution via product page](#)

Detailed Experimental Protocols

For researchers looking to replicate these findings, here are the key experimental details from the studies:

- **In Vivo Myocardial I/R Injury Model [1] [3]**

- **Animals:** C57BL/6 mice.
 - **LA Administration:** 50 mg/kg via oral gavage for 6 consecutive days before surgery.
 - **Model Surgery:** Left Anterior Descending (LAD) coronary artery ligation for 45 minutes, followed by 24 hours of reperfusion.
 - **Key Assessments:** Infarct size measurement (Evans Blue/TTC staining), cardiac function (echocardiography), oxidative stress markers (DHE staining), and apoptosis (TUNEL assay).
- **In Vitro Hypoxia/Reoxygenation (H/R) Model [3]**
 - **Cells:** H9c2 cardiomyocytes.
 - **Model:** Hypoxia for 24 hours followed by 6 hours of reoxygenation.
 - **LA Treatment:** 100 μ M administered during the process.
 - **In Vitro Neuroinflammation Model [5] [6]**
 - **Cells:** BV2 mouse microglial cells.
 - **Inflammation Induction:** Lipopolysaccharide (LPS) stimulation.
 - **LA Treatment:** Pre-treatment with LA (e.g., 25, 50, 100 μ M) for 1 hour before LPS.
 - **Key Assessments:** Pro-inflammatory cytokine levels (ELISA), NO production (Griess reagent), protein expression (Western blot), and nuclear translocation (immunofluorescence).
 - **Enzyme Inhibition Assays [7]**
 - **Targets:** Pancreatic Lipase (PL) and Human Carbonic Anhydrase VA (hCA VA).
 - **Key Findings:** LA showed inhibitory activity with K_i values of $33.1 \pm 1.6 \mu$ M for PL and $0.69 \pm 0.01 \mu$ M for hCA VA.

Research Gaps and Future Directions

While the evidence is promising, several areas require further investigation to advance **lithospermic acid** towards clinical drug development:

- **Comprehensive Pharmacokinetics:** A thorough assessment of its ADME (Absorption, Distribution, Metabolism, and Excretion) properties is needed [8].
- **Biological Target Specificity:** Its binding affinity and specificity for targets like Piezo1 and HSP90, identified via molecular docking, need further experimental validation [1] [5].
- **Therapeutic Efficacy in Chronic Models:** Most studies are in acute disease models. Its long-term efficacy and safety in chronic conditions remain to be established.
- **Formulation Development:** As a water-soluble phenolic acid [8], developing advanced delivery systems could improve its stability and bioavailability.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Lithospermic acid alleviates myocardial ischemia/ ... [sciencedirect.com]
2. Lithospermic acid alleviates myocardial ischemia/ ... [pubmed.ncbi.nlm.nih.gov]
3. Activation of Nrf2 by Lithospermic Acid Ameliorates ... [frontiersin.org]
4. Lithospermic acid regulates macrophage polarization via ... [pubmed.ncbi.nlm.nih.gov]
5. Lithospermic acid targeting heat shock protein 90 ... [pubmed.ncbi.nlm.nih.gov]
6. Lithospermic acid targeting heat shock protein 90 ... [link.springer.com]
7. Discover the Power of Lithospermic Acid as Human ... [pmc.ncbi.nlm.nih.gov]
8. Pharmacological activity, phytochemistry, and organ ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [lithospermic acid traditional Chinese medicine use]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533317#lithospermic-acid-traditional-chinese-medicine-use>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com